Application Note & Protocol: Synthesis of L-Tyrosinol from L-Tyrosine

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Compound of Interest

Compound Name:	*l-Tyrosinol*
CAS No.:	*5034-68-4*
Cat. No.:	*B1581359*

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Abstract

L-Tyrosinol, a chiral amino alcohol, serves as a valuable building block in the synthesis of pharmaceuticals and other biologically active molecules. Its structure, derived from the naturally occurring amino acid L-tyrosine, provides a key scaffold for introducing both hydroxyl and amino functionalities with a defined stereochemistry. This document provides a comprehensive guide to the synthesis of **L-Tyrosinol** from L-tyrosine via chemical reduction. We will delve into the underlying chemical principles, present a detailed, field-proven protocol using Lithium Aluminium Hydride ($LiAlH_4$), and outline the necessary safety precautions and product characterization techniques. The causality behind experimental choices is explained to empower researchers with a deeper understanding of the process.

Introduction and Scientific Rationale

The conversion of a carboxylic acid to a primary alcohol is a fundamental transformation in organic synthesis. In the context of amino acids, this reduction yields amino alcohols, which are crucial chiral synthons. **L-Tyrosinol** is of particular interest due to the presence of a phenol

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group, which can be further functionalized. The direct reduction of the carboxylic acid moiety of L-tyrosine presents a challenge due to the presence of the amine and phenolic hydroxyl groups, which are also reactive.

The choice of reducing agent is therefore critical. Powerful hydride reagents are required to reduce the relatively unreactive carboxylate group. Lithium Aluminium Hydride ($LiAlH_4$) is a potent and widely used reducing agent capable of this transformation.[1][2][3][4] An alternative, often considered safer, is the Borane-Tetrahydrofuran complex (BH_3-THF), which also effectively reduces carboxylic acids.[1][5][6][7] This protocol will focus on the $LiAlH_4$ method, as it is a well-established and efficient procedure for this specific conversion on a laboratory scale.[8][9]

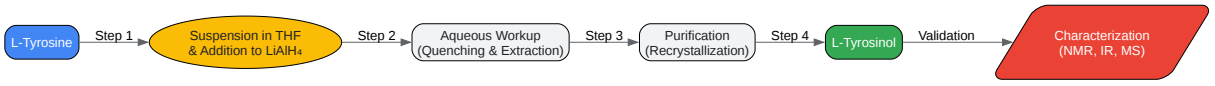
The underlying principle of the $LiAlH_4$ reduction involves the nucleophilic attack of a hydride ion (H^-) from the AlH_4^- complex onto the electrophilic carbonyl carbon of the carboxylic acid. An initial acid-base reaction between the acidic protons of L-tyrosine (from the carboxylic acid, phenol, and protonated amine) and the hydride will occur first, liberating hydrogen gas.[6] This necessitates the use of an excess of the reducing agent.

Reaction Mechanism and Workflow

The reduction of L-Tyrosine with $LiAlH_4$ proceeds through several steps. Initially, the acidic protons of L-tyrosine react with $LiAlH_4$ to form hydrogen gas and a complex aluminum salt. Subsequent hydride additions to the carboxylate group, followed by an aqueous workup, yield the final **L-Tyrosinol** product.

Visualizing the Experimental Workflow

The following diagram outlines the key stages of the synthesis process, from the starting material to the purified product.



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Caption: High-level workflow for the synthesis of **L-Tyrosinol**.

Detailed Experimental Protocol: $LiAlH_4$ Reduction

This protocol is adapted from established procedures for the reduction of amino acids.[8]

3.1. Materials and Reagents

Reagent/Material	Grade	Supplier	Notes
L-Tyrosine	≥98%	Sigma-Aldrich, etc.	Dry thoroughly before use.
Lithium Aluminium Hydride ($LiAlH_4$)	Powder or granules	Sigma-Aldrich, etc.	Handle with extreme care under inert atmosphere.
Tetrahydrofuran (THF)	Anhydrous, ≥99.9%	Sigma-Aldrich, etc.	Use freshly distilled from sodium/benzophenone.
Sodium Sulfate (Na_2SO_4)	Anhydrous	Fisher Scientific, etc.	For drying organic layers.
Ethyl Acetate	ACS Grade	Fisher Scientific, etc.	For extraction and recrystallization.
Deionized Water	High Purity	-	For workup.
Rochelle's Salt (Potassium sodium tartrate)	Reagent Grade	Fisher Scientific, etc.	For quenching the reaction.
Hydrochloric Acid (HCl)	Concentrated	Fisher Scientific, etc.	For pH adjustment.
Sodium Hydroxide (NaOH)	Pellets	Fisher Scientific, etc.	For pH adjustment.

3.2. Safety Precautions

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Lithium Aluminium Hydride is a highly reactive and pyrophoric substance that reacts violently with water and protic solvents, releasing flammable hydrogen gas.[10][11][12][13]

- Personal Protective Equipment (PPE): Always wear a fire-retardant lab coat, safety glasses, and impervious gloves.[10][11]
- Inert Atmosphere: Conduct the reaction under a dry, inert atmosphere (e.g., nitrogen or argon), preferably in a fume hood or glove box.[10]
- Quenching: Exercise extreme caution during the quenching process. Add quenching agents slowly and ensure adequate cooling.
- Fire Safety: Keep a Class D fire extinguisher (for combustible metals) and a container of dry sand readily accessible. DO NOT use water or carbon dioxide extinguishers on a $LiAlH_4$ fire.[10][14]
- Waste Disposal: Dispose of $LiAlH_4$ waste and residues according to institutional safety guidelines. Quench any unreacted $LiAlH_4$ before disposal.[10]

3.3. Step-by-Step Procedure

- Preparation:
  - Dry all glassware in an oven at >120 °C for at least 4 hours and allow to cool in a desiccator or under a stream of dry nitrogen.
  - Set up a three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser with a nitrogen inlet, and a dropping funnel.
- Reaction Setup:
  - In the reaction flask, carefully suspend Lithium Aluminium Hydride (e.g., 1.26 mol equivalent) in anhydrous THF (e.g., 1200 mL).[8]
  - In a separate flask, prepare a suspension of L-Tyrosine (e.g., 1 mol equivalent) in anhydrous THF. Note: L-Tyrosine has poor solubility in THF.
- Reduction Reaction:

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- Cool the $LiAlH_4$ suspension to 0 °C using an ice bath.
- Slowly add the L-Tyrosine suspension to the $LiAlH_4$ suspension via the dropping funnel over a period of 1-2 hours with vigorous stirring. Vigorous hydrogen evolution will be observed.
- After the addition is complete, slowly bring the reaction mixture to room temperature and then heat to reflux for 4-6 hours, or until the reaction is complete (monitored by TLC).

- Workup and Quenching:
  - Cool the reaction mixture back down to 0 °C in an ice bath.
  - Caution: The following steps are highly exothermic and produce hydrogen gas. Perform slowly and carefully.
  - Sequentially and dropwise, add:
    1. 'x' mL of water (where 'x' is the mass in grams of $LiAlH_4$ used).
    2. 'x' mL of 15% aqueous NaOH solution.
    3. '3x' mL of water.
  - Alternatively, a saturated aqueous solution of Rochelle's salt can be added slowly until the grey precipitate turns into a white, granular solid, which is easier to filter.
  - Stir the resulting mixture at room temperature for 1 hour.
- Extraction and Isolation:
  - Filter the white precipitate (aluminum salts) through a pad of Celite and wash the filter cake thoroughly with THF and then ethyl acetate.
  - Combine the filtrate and the washings.
  - Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **L-Tyrosinol**.

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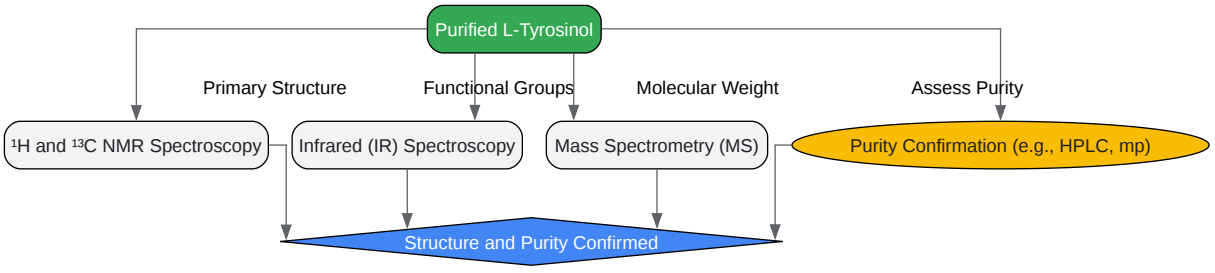
- Purification:
  - The crude product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane or water. Dissolve the crude solid in a minimum amount of hot solvent and allow it to cool slowly to form crystals.
  - Filter the crystals, wash with a small amount of cold solvent, and dry under vacuum.

Product Characterization

To confirm the identity and purity of the synthesized **L-Tyrosinol**, a combination of spectroscopic techniques should be employed.

Logical Flow of Characterization



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Caption: Workflow for the structural and purity validation of **L-Tyrosinol**.

Expected Analytical Data:

- ^{1}H NMR (DMSO-d_6): Expect signals corresponding to the aromatic protons, the benzylic protons, the methine proton adjacent to the amine, and the methylene protons of the primary alcohol. The disappearance of the carboxylic acid proton signal is a key indicator of a successful reaction.

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- ^{13}C NMR (DMSO-d_6): The spectrum should show the disappearance of the carboxyl carbon signal (typically ~170-180 ppm) and the appearance of a signal for the hydroxymethyl carbon (typically ~60-70 ppm).[15]
- IR Spectroscopy (KBr pellet or ATR): Key stretches to observe include a broad O-H stretch (from both the alcohol and phenol, ~3200-3600 cm^{-1}), N-H stretches (~3300-3400 cm^{-1}), and the absence of the strong C=O stretch of the carboxylic acid (~1700-1725 cm^{-1}).[15]
- Mass Spectrometry (ESI+): The protonated molecular ion $[M+H]^+$ should be observed at m/z corresponding to the molecular weight of **L-Tyrosinol** ($C_9H_{13}NO_2$ = 167.21 g/mol). A common fragment would be the loss of water or the CH_2OH group.[16]
- Melting Point: The purified **L-Tyrosinol** should have a sharp melting point consistent with literature values (approx. 161-165 °C for the hydrochloride salt).

Troubleshooting and Field-Proven Insights

- Low Yield:
  - Cause: Incomplete reaction or loss during workup.
  - Solution: Ensure all reagents are completely anhydrous. Increase reflux time if TLC indicates the presence of starting material. Be meticulous during the extraction and filtration steps to minimize mechanical losses.
- Oily Product Instead of Solid:
  - Cause: Impurities present.
  - Solution: Attempt to triturate the oil with a non-polar solvent like hexane to induce crystallization. If that fails, purification by column chromatography (silica gel, using a polar eluent like dichloromethane/methanol) may be necessary.
- Difficult Filtration during Workup:
  - Cause: Gelatinous aluminum salt precipitate.

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- Solution: Using Rochelle's salt for the workup often produces a more granular and easily filterable precipitate compared to the sequential water/NaOH addition. Stirring for an extended period after quenching can also improve filterability.

Conclusion

The reduction of L-Tyrosine to **L-Tyrosinol** using Lithium Aluminium Hydride is a robust and effective method for laboratory-scale synthesis. By understanding the reaction mechanism, adhering strictly to safety protocols, and employing proper purification and characterization techniques, researchers can reliably produce this valuable chiral building block for further applications in drug discovery and chemical synthesis.

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